

Technical Guide: Physicochemical Properties of Diethyl 2-(bromomethyl)malonate

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Compound of Interest

Compound Name: Diethyl 2-(bromomethyl)malonate

Cat. No.: B1601786

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise overview of the core physicochemical properties of **Diethyl 2-(bromomethyl)malonate**, a key reagent in organic synthesis. The information is presented to be readily accessible for professionals in research and development.

Core Molecular Data

The fundamental molecular characteristics of **Diethyl 2-(bromomethyl)malonate** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ BrO ₄	[1][2]
Molecular Weight	253.09 g/mol	[1][2][3]
CAS Number	34762-17-9	[1][2]

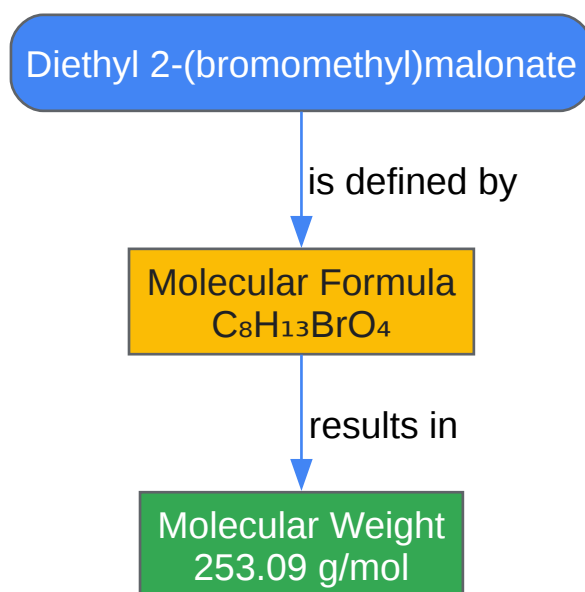
Determination of Physicochemical Properties: Standard Protocols

The molecular formula and weight of a compound like **Diethyl 2-(bromomethyl)malonate** are determined through a combination of analytical techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which helps to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and the number of protons and carbons, which validates the molecular formula.
- **Elemental Analysis:** This method provides the percentage composition of the individual elements (carbon, hydrogen, oxygen, bromine) in the compound. The results are used to derive the empirical formula, which can then be compared with the molecular formula obtained from mass spectrometry.

Logical Relationship of Molecular Properties

The relationship between the compound's name, its atomic constituents, and its overall molecular properties can be visualized as a direct logical flow.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. Diethyl 2-(bromomethyl)malonate | C₈H₁₃BrO₄ | CID 13198655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethyl 2-(bromomethyl)malonate | 34762-17-9 | Benchchem [benchchem.com]
- 3. Diethyl 2-bromo-2-methylmalonate 98 29263-94-3 [sigmaaldrich.com]
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